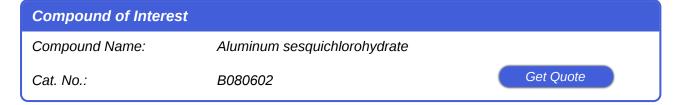


"application of aluminum sesquichlorohydrate in clinical-strength antiperspirant sticks"

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Application of Aluminum Sesquichlorohydrate in Clinical-Strength Antiperspirant Sticks

For Researchers, Scientists, and Drug Development Professionals

Introduction

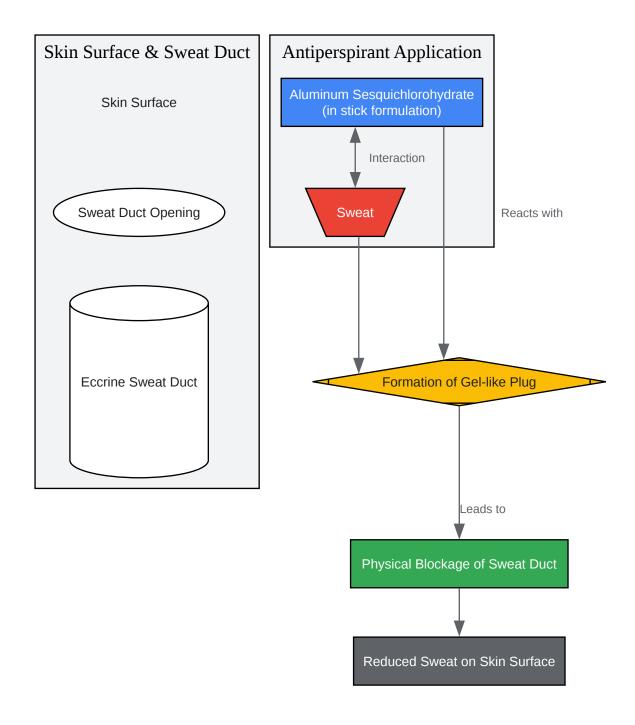
Aluminum sesquichlorohydrate is a potent and widely utilized active pharmaceutical ingredient (API) in the formulation of clinical-strength antiperspirant sticks. Its primary function is to reduce axillary sweat, thereby mitigating body odor. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals working with this compound. Aluminum sesquichlorohydrate is recognized for its efficacy and favorable safety profile, making it a cornerstone of hyperhidrosis treatment and high-performance consumer antiperspirants.[1][2] The United States Food and Drug Administration (FDA) considers aluminum sesquichlorohydrate safe for use in antiperspirants at concentrations up to 25%.[3]

Mechanism of Action

The primary mechanism of action for **aluminum sesquichlorohydrate** is the physical obstruction of the eccrine sweat gland ducts.[4][5] Upon application to the skin, the aluminum salts interact with sweat and proteins within the sweat duct to form a gel-like plug.[1][2] This plug temporarily blocks the duct, physically preventing sweat from reaching the skin's surface.



[4][6] This process is reversible and the plug is naturally expelled over time with the normal shedding of skin cells.[6]



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Mechanism of Action of **Aluminum Sesquichlorohydrate**.



Formulation of Clinical-Strength Antiperspirant Sticks

Clinical-strength antiperspirant sticks are typically anhydrous formulations designed for optimal delivery and stability of the aluminum salt. The concentration of **aluminum sesquichlorohydrate** is a key factor in determining the product's efficacy.

Active Ingredient Concentration

The concentration of **aluminum sesquichlorohydrate** in clinical-strength antiperspirant sticks typically ranges from 10% to 25% (w/w).[7] Commercial products often contain concentrations between 16% and 20%.[8] Higher concentrations generally correlate with increased sweat reduction, though a plateau in efficacy may be reached.

Concentration of Aluminum Sesquichlorohydrate	Typical Use Level	Regulatory Limit (FDA)	
10% - 20%	Standard Clinical-Strength	Up to 25%	
20% - 25%	Maximum Strength / Hyperhidrosis Treatment	Up to 25%	

Key Formulation Excipients

The stick form is achieved through the use of various excipients that provide structure, glide, and skin conditioning properties.



Excipient Category	Example Ingredients	Function	
Structuring Agents	Stearyl Alcohol, Hydrogenated Castor Oil, Behenyl Alcohol	Provide hardness and form to the stick.	
Volatile Carriers	Cyclopentasiloxane, Cyclomethicone	Aid in spreading the active ingredient and evaporate to leave a dry feel.	
Emollients	PPG-14 Butyl Ether, C12-15 Alkyl Benzoate, Mineral Oil	Impart a smooth feel and improve skin compatibility.	
Suspending Agents	Talc, Kaolin	Help to keep the active ingredient evenly dispersed.	
Other Additives	Fragrance, Dimethicone, Cyclodextrin	Provide aesthetic qualities, skin protection, and odor absorption.	

Efficacy Data

The efficacy of **aluminum sesquichlorohydrate** in reducing sweat has been demonstrated in several clinical studies. The standard method for evaluating antiperspirant efficacy is the gravimetric method, which measures the amount of sweat produced.

Study Type	Concentration of Aluminum Sesquichlorohy drate	Treatment Regimen	Sweat Reduction	Reference
Open-label study on primary hyperhidrosis	20% (in a foam formulation)	Daily for 2 weeks, then 3 times a week for 2 weeks	61% reduction in eccrine sweating after 4 weeks	[9]
Randomized controlled trial vs. Aluminum Chloride	20% (in a lotion)	Daily for 2 weeks, then 3 times a week for 4 weeks	60% sweat reduction after 6 weeks	[10]



Experimental Protocols Gravimetric Efficacy Testing of Antiperspirant Sticks

This protocol is based on the FDA guidelines for effectiveness testing of over-the-counter (OTC) antiperspirant drug products.[1]

Objective: To quantitatively measure the reduction in axillary sweat following the application of a clinical-strength antiperspirant stick containing **aluminum sesquichlorohydrate**.

- 1. Subject Selection:
- Inclusion Criteria:
 - Healthy male or female subjects, aged 18-60 years.
 - History of moderate to heavy axillary sweating.
 - Baseline sweat production of at least 100 mg per axilla in a 20-minute collection period under controlled "hot room" conditions.[1]
 - The difference between the highest and lowest sweating rates among subjects should exceed 600 mg in 20 minutes per axilla.[1]
- Exclusion Criteria:
 - Known skin sensitivities or allergies to antiperspirants, deodorants, or cosmetic products.
 - Use of any antiperspirant or deodorant product for a washout period of at least 17 days prior to the study.[1]
 - Broken or irritated skin in the axillary area.
 - Participation in another axillary product study within the last month.
 - Medical conditions that could affect sweating (e.g., hyperthyroidism).
- 2. Study Design:



- A randomized, controlled, single-blind (investigator-blinded) or double-blind study is recommended.
- One axilla receives the test product, while the contralateral axilla serves as an untreated control or receives a placebo vehicle.
- 3. Test Conditions (Hot Room):
- Temperature: 100°F ± 2°F (38°C ± 1°C).[4]
- Relative Humidity: 30% 40%.[4]
- Air movement should be minimized and controlled.
- 4. Procedure:
- Baseline Sweat Collection:
 - Subjects acclimate in the hot room for a 40-minute period.[4]
 - Pre-weighed absorbent cotton or gauze pads are placed in each axilla.
 - Sweat is collected for two consecutive 20-minute periods with a 10-minute break in between.[4]
 - The pads are removed, placed in sealed containers, and weighed to determine the amount of sweat collected.
- Product Application:
 - A standardized amount of the antiperspirant stick is applied to the designated axilla once daily for a specified number of days (e.g., 4 consecutive days).
- Post-Treatment Sweat Collection:
 - Sweat collection is performed at specified time points after the final product application (e.g., 24 hours).

Methodological & Application



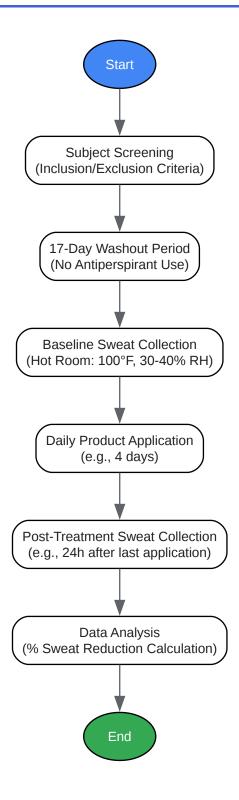


• The procedure follows the same steps as the baseline sweat collection.

5. Data Analysis:

- The percentage of sweat reduction is calculated for each subject using the following formula:
 % Sweat Reduction = (1 (Treated Axilla Sweat / Control Axilla Sweat)) * 100
- Statistical analysis, such as a paired t-test or Wilcoxon signed-rank test, is used to determine the significance of the sweat reduction.
- The analysis of covariance (ANCOVA) can be used to adjust for baseline sweat rates.





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Gravimetric Efficacy Testing Workflow.

Safety and Regulatory Considerations



Aluminum sesquichlorohydrate is generally well-tolerated. Some individuals may experience mild skin irritation, particularly on freshly shaved or sensitive skin.[9] It is considered less irritating than aluminum chloride, another common antiperspirant active, because it does not produce hydrochloric acid upon contact with water.[10] Concerns regarding a link between aluminum in antiperspirants and diseases such as breast cancer and Alzheimer's disease have not been substantiated by current scientific evidence.

Conclusion

Aluminum sesquichlorohydrate is a highly effective active ingredient for use in clinical-strength antiperspirant sticks. Its proven mechanism of action, significant sweat reduction capabilities, and favorable safety profile make it a valuable component in the development of products for individuals with heavy perspiration and hyperhidrosis. The provided protocols and data serve as a comprehensive guide for the formulation, testing, and application of this important compound.

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